

Application of Ditetradecyl Adipate in Cosmetic Formulations: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ditetradecyl adipate, also known as dimyristyl adipate, is the ester of tetradecyl alcohol and adipic acid. With the chemical formula C34H66O4 and a molecular weight of 538.9 g/mol, this long-chain diester is a waxy solid at room temperature.[1] Its chemical structure suggests properties that are highly desirable in cosmetic and pharmaceutical formulations, primarily as a potent emollient and skin-conditioning agent. This document provides detailed application notes and experimental protocols for the evaluation and use of **ditetradecyl adipate** in cosmetic science.

Physicochemical Properties

Quantitative data for **ditetradecyl adipate** is not widely published. The following table summarizes available data and provides estimated values based on the properties of similar long-chain esters.



Property	Value	Source/Basis
Chemical Name	Ditetradecyl Adipate	IUPAC
INCI Name	Ditetradecyl Adipate	N/A
Synonyms	Dimyristyl Adipate, Bis(tetradecyl) Adipate	PubChem[1]
CAS Number	26720-19-4	ChemicalBook[2]
Molecular Formula	C34H66O4	PubChem[1]
Molecular Weight	538.89 g/mol	ChemicalBook[2]
Appearance	White to off-white waxy solid	Inferred from long-chain ester chemistry
Melting Point	~40-50 °C	Estimated based on similar long-chain esters
Solubility	Insoluble in water; Soluble in oils and organic solvents	General property of long-chain esters
Viscosity (at 50°C)	Low to medium	Estimated
Spreading Value	Medium to High	Estimated

Application Notes

Ditetradecyl adipate's primary functions in cosmetic formulations are as an emollient, skin-conditioning agent, and potentially as a viscosity modifier in anhydrous systems.

Emollient and Skin-Conditioning Agent

Due to its long carbon chains, **ditetradecyl adipate** forms a substantive, yet non-greasy, film on the skin. This film helps to reduce transepidermal water loss (TEWL), thereby moisturizing the skin. Its emollient properties fill in the spaces between corneocytes, leading to a smoother and softer skin feel.

Recommended Use Levels:



Creams and Lotions: 2-10%

Body Butters and Balms: 5-15%

• Lipsticks and Lip Balms: 1-5%

Solvent and Dispersing Agent

In its molten state, **ditetradecyl adipate** can act as a solvent for other oil-soluble ingredients, including active ingredients, UV filters, and fragrances. This can improve the stability and homogeneity of formulations.

Viscosity Modifier

In anhydrous formulations such as sticks and balms, **ditetradecyl adipate** can contribute to the structure and viscosity of the product upon solidification.

Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the performance of **ditetradecyl adipate** in cosmetic formulations.

Protocol 1: Determination of Spreading Value

Objective: To quantify the spreading characteristics of **ditetradecyl adipate**, which correlates with its sensory feel on the skin.

Materials:

- Ditetradecyl adipate
- Reference emollients (e.g., Isopropyl Myristate, Dicaprylyl Carbonate)
- Whatman filter paper (or similar absorbent paper)
- Micropipette
- Ruler or caliper



Oven

Methodology:

- Melt the ditetradecyl adipate to a liquid state in an oven set to 60°C.
- Place a sheet of filter paper on a flat, level surface.
- Using a micropipette, dispense 10 μL of the molten ditetradecyl adipate onto the center of the filter paper.
- Simultaneously, dispense 10 μ L of each reference emollient on separate filter papers.
- Allow the emollients to spread for a set period (e.g., 10 minutes).
- Measure the diameter of the spread in two perpendicular directions for each spot and calculate the average diameter.
- The spreading value can be reported as the area of the circle (πr^2) .
- Compare the spreading value of **ditetradecyl adipate** to the reference emollients.

Protocol 2: Evaluation of Occlusivity (Transepidermal Water Loss - TEWL)

Objective: To assess the ability of **ditetradecyl adipate** to form an occlusive barrier on the skin and prevent water loss.

Materials:

- Ditetradecyl adipate
- Base cream formulation (without the test material)
- Tewameter® or similar TEWL measurement device
- Volunteer panel with healthy skin on the forearms



Methodology:

- Prepare a 5% w/w dispersion of ditetradecyl adipate in the base cream. The base cream alone will serve as the control.
- Acclimatize the volunteers in a room with controlled temperature and humidity for at least 20 minutes.
- Mark out two adjacent test sites (e.g., 2x2 cm) on the volar forearm of each volunteer.
- Measure the baseline TEWL for each test site.
- Evenly apply a standardized amount (e.g., 2 mg/cm²) of the control cream to one site and the cream with **ditetradecyl adipate** to the other site.
- Measure TEWL at predetermined time points (e.g., 30, 60, and 120 minutes) after application.
- The percentage reduction in TEWL compared to the baseline and the control site indicates the occlusivity of **ditetradecyl adipate**.

Protocol 3: Sensory Panel Evaluation

Objective: To characterize the sensory attributes of a formulation containing **ditetradecyl adipate**.

Materials:

- · Formulation containing ditetradecyl adipate
- Control formulation (without ditetradecyl adipate)
- Trained sensory panel (10-15 panelists)
- Standardized sensory evaluation questionnaires

Methodology:

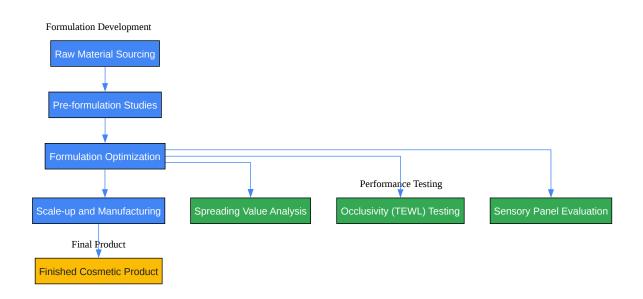
Provide panelists with coded samples of the test and control formulations.



- Instruct panelists to apply a standardized amount of each product to a designated area of their forearm.
- Panelists will evaluate various sensory parameters immediately after application and after a set time (e.g., 5 minutes).
- Parameters to be assessed include:
 - Spreadability
 - Absorbency
 - Greasiness/Oiliness
 - Tackiness/Stickiness
 - Smoothness
 - o After-feel
- Collect and statistically analyze the data from the questionnaires to determine the sensory profile of the formulation with **ditetradecyl adipate**.

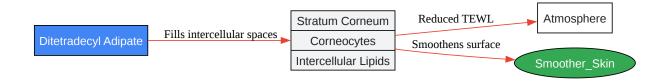
Visualizations





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Caption: Experimental workflow for incorporating and testing ditetradecyl adipate.



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References

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